

An In-depth Technical Guide to α -Furil

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Compound of Interest

Compound Name: *Furil*

Cat. No.: *B128704*

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This technical guide provides a comprehensive overview of the core physicochemical properties of α -**furil**, detailed experimental protocols for its application in nanomaterial synthesis, and a visualization of the underlying reaction pathway.

Core Physicochemical Data

α -**Furil**, also known as 1,2-di(furan-2-yl)ethane-1,2-dione, is a diketone compound that serves as a versatile building block in organic synthesis and materials science. Its key quantitative properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₆ O ₄	[1] [2]
Molecular Weight	190.15 g/mol	[1] [2]
Appearance	Yellow-brown powder	[3]
Melting Point	163 to 165 °C	[3]
CAS Number	492-94-4	[1]

High-Pressure Synthesis of Double-Core Nanothreads from α -Furil

A notable application of α -**furil** is its use as a precursor for the synthesis of well-ordered, double-core carbon nanothreads through a pressure-induced polymerization process. This method leverages the unique structural transformation of α -**furil** under high pressure to facilitate a topochemical-like Diels-Alder cycloaddition reaction.

This protocol details the methodology for the synthesis and analysis of nanothreads from α -**furil** using a diamond anvil cell (DAC) for in-situ monitoring and a Paris-Edinburgh (PE) press for bulk sample production.

1. Sample Preparation and Loading:

- Powdered α -**furil** is loaded into a diamond anvil cell (DAC) for in-situ X-ray diffraction (XRD) and vibrational spectroscopy analysis.[\[1\]](#)

2. In-situ High-Pressure Analysis:

- The DAC is compressed, and the structural and behavioral changes of the α -**furil** sample are monitored.
- At approximately 1.6 GPa, α -**furil** undergoes a phase transition from its ambient orthorhombic Fdd2 phase to a trans-planar conformation.[\[1\]](#) This transition is critical as it aligns the furan rings into a stacked geometry favorable for reaction.
- Upon further compression to around 8.5 GPa, a topochemical-like polymerization occurs.[\[1\]](#)

3. Bulk Synthesis:

- For larger scale synthesis, a Paris-Edinburgh (PE) press is utilized, compressing the α -**furil** sample to approximately 20 GPa.[\[1\]](#)

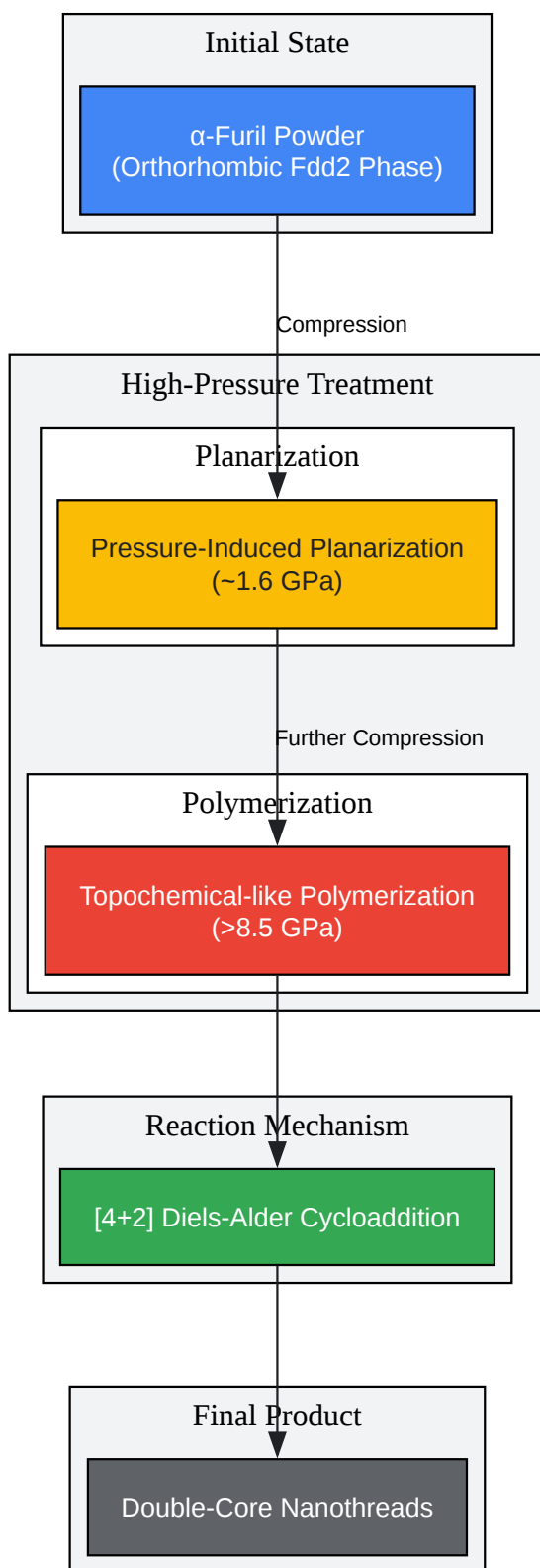
4. Product Recovery and Characterization:

- The pressure is released, and the resulting deep red colored nanothread product is recovered.
- The recovered sample is analyzed using XRD and Fourier-transform infrared spectroscopy (FTIR) to confirm its crystalline structure and the formation of sp^3 C-O-C bonds, indicative of

the Diels-Alder reaction between furan rings.[[1](#)]

Reaction Pathway Visualization

The following diagram illustrates the pressure-induced transformation of α -**furil** into double-core nanothreads.



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Pressure-induced synthesis of nanothreads from α -**furil**.

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References

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